

Technical Support Center: 2-Chloro-3-(2-methoxyphenyl)-1-propene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-3-(2-methoxyphenyl)-1-propene

Cat. No.: B1323619

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe storage and handling of **2-Chloro-3-(2-methoxyphenyl)-1-propene**.

Properties and Storage Conditions

Proper storage is crucial to maintain the integrity and stability of **2-Chloro-3-(2-methoxyphenyl)-1-propene**. Below is a summary of its known properties and recommended storage conditions. Data for structurally similar compounds is provided for reference where specific data for the target molecule is not readily available.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ ClO	N/A
Molecular Weight	182.65 g/mol	[1]
Boiling Point	~255.1 ± 28.0 °C (Predicted for 2-chloro-3-(4-methoxyphenyl)-1-propene)	[1]
Density	~1.080 ± 0.06 g/cm ³ (Predicted for 2-chloro-3-(4-methoxyphenyl)-1-propene)	[1]
Storage Temperature	Refrigerated, in a dry, cool, and well-ventilated place.	[2]
Incompatible Materials	Strong oxidizing agents.	[2]
Storage Conditions	Keep container tightly closed in a flammables area, away from heat, sparks, and open flames.	[2]

Experimental Protocols: Safe Handling

Adherence to strict safety protocols is paramount when working with **2-Chloro-3-(2-methoxyphenyl)-1-propene**.

Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3]
- Hand Protection: Wear appropriate chemical-resistant gloves.[2]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[2]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

[2]

Engineering Controls:

- Work in a well-ventilated area. Handling in a chemical fume hood is strongly recommended.
[2][3]
- Ensure that eyewash stations and safety showers are close to the workstation location.[2]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2]
- Use only non-sparking tools to prevent ignition.[2]

General Handling Procedures:

- Before use, ensure all safety precautions have been read and understood.
- Ground and bond container and receiving equipment to prevent static discharge.[4]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe mist, gas, or vapors.[3]
- Keep away from heat, sparks, open flames, and hot surfaces.[2]
- Wash hands thoroughly after handling.[2]

Troubleshooting Guide

This guide addresses specific issues that may arise during experiments involving **2-Chloro-3-(2-methoxyphenyl)-1-propene**.

Issue	Possible Cause	Troubleshooting Steps
Compound Degradation/Discoloration	Improper storage (exposure to light, heat, or air).	Store in a tightly sealed, opaque container in a refrigerator. Purge the container with an inert gas like argon or nitrogen before sealing.
Low or No Reactivity	Compound has degraded. Incompatible reaction conditions.	Verify the purity of the compound using appropriate analytical techniques (e.g., NMR, GC-MS). Review the experimental protocol for potential incompatibilities.
Unexpected Side Products	Presence of impurities. Reaction with atmospheric oxygen or water.	Use a freshly opened container or purify the compound before use. Ensure the reaction is carried out under an inert atmosphere.
Vigorous or Uncontrolled Reaction	Incompatible reagents (e.g., strong oxidizing agents). Elevated reaction temperature.	Review the Safety Data Sheets of all reactants for incompatibilities. Maintain strict temperature control throughout the experiment.

Frequently Asked Questions (FAQs)

Q1: How should I properly dispose of **2-Chloro-3-(2-methoxyphenyl)-1-propene** waste?

A1: Dispose of contents and container in accordance with all local, regional, national, and international regulations.^[5] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[3] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.^[3]

Q2: What should I do in case of accidental skin or eye contact?

A2: For skin contact, take off contaminated clothing immediately and wash off with soap and plenty of water.[3] For eye contact, rinse with pure water for at least 15 minutes.[3] In both cases, consult a doctor.[3]

Q3: What are the primary hazards associated with this compound?

A3: Based on data for similar compounds, it is likely a flammable liquid and vapor.[2] It may cause skin, eye, and respiratory irritation.[2][5] It is also harmful if swallowed or inhaled.[2]

Q4: Can this compound form peroxides?

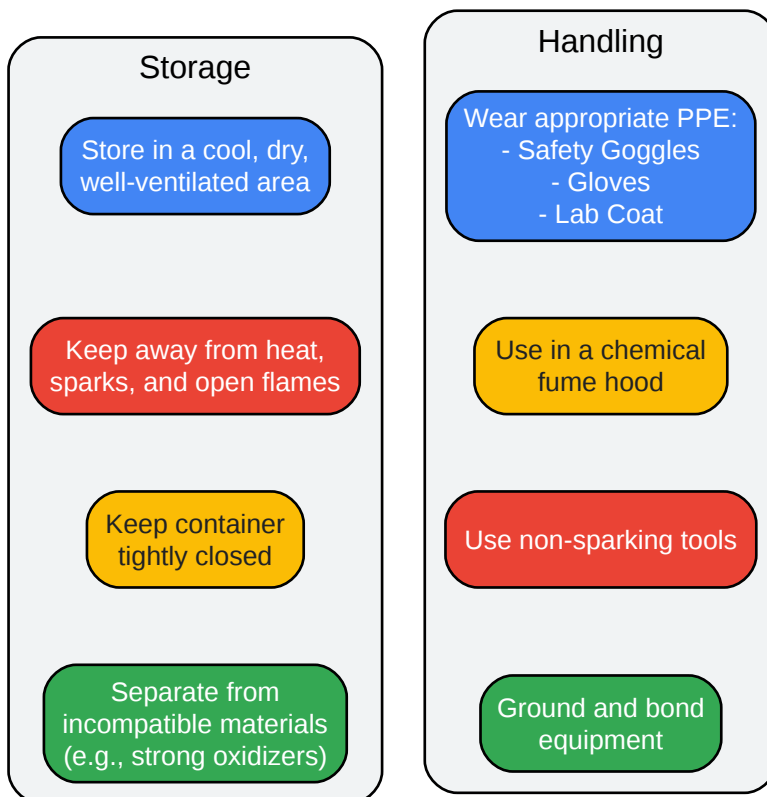
A4: Some similar organic compounds can form explosive peroxides upon storage, especially when exposed to air.[4] While not explicitly stated for this specific molecule, it is good practice to date containers upon opening and test for the presence of peroxides periodically if stored for an extended period.[4]

Q5: What are the signs of inhalation exposure?

A5: Inhalation may cause respiratory irritation.[2] If inhaled, move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[3]

Visual Guides

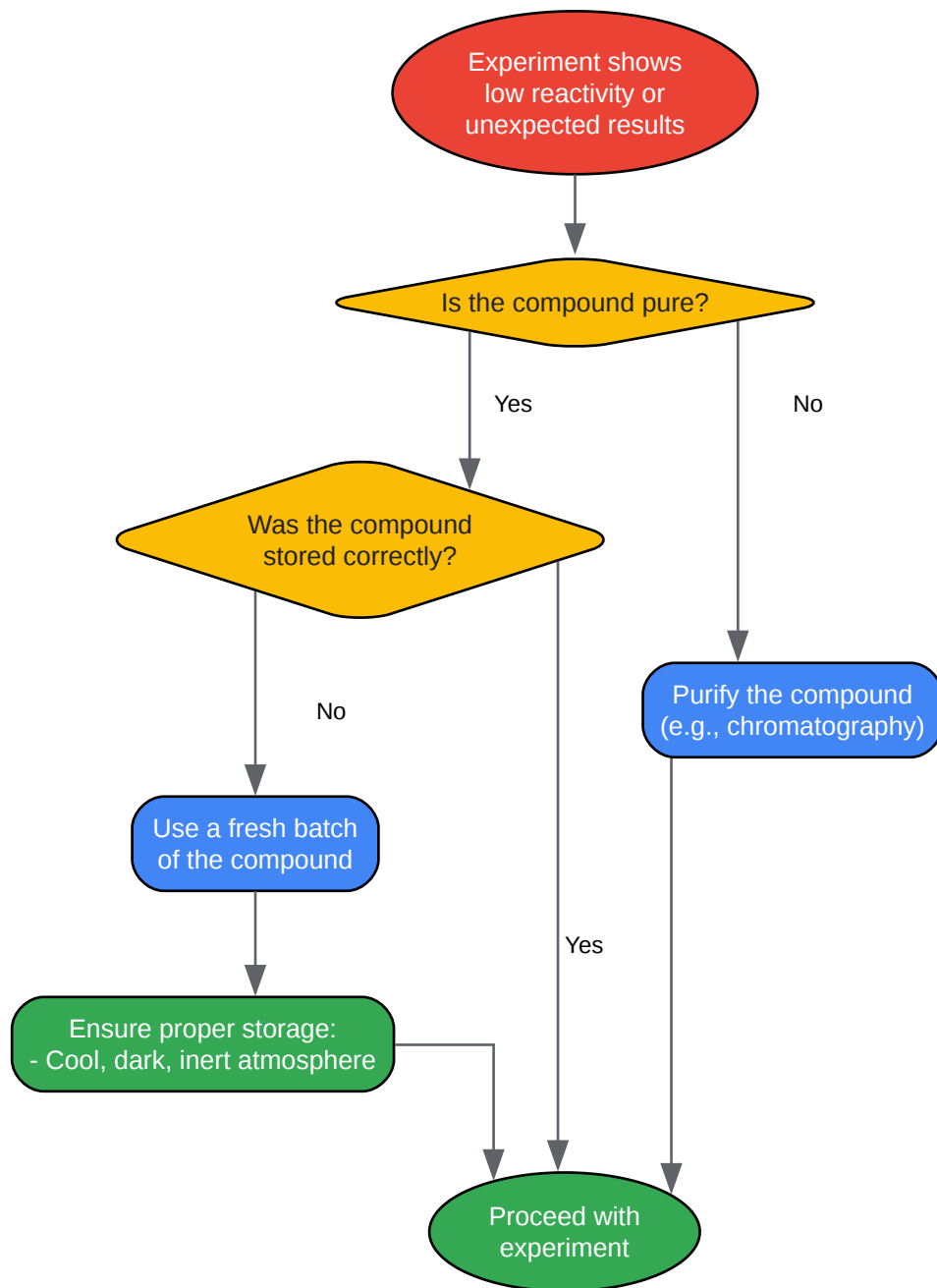
Workflow for Safe Storage and Handling



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Caption: Recommended workflow for the safe storage and handling of the chemical.

Troubleshooting Compound Degradation

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Caption: A decision tree for troubleshooting issues related to compound degradation.

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- To cite this document: BenchChem. [Technical Support Center: 2-Chloro-3-(2-methoxyphenyl)-1-propene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1323619#storage-and-handling-of-2-chloro-3-2-methoxyphenyl-1-propene]

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